

Benzyl heptanoate molecular weight and formula

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Compound of Interest

Compound Name: Benzyl heptanoate

Cat. No.: B1617670

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Benzyl Heptanoate: A Physicochemical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **benzyl heptanoate**, a benzyl ester of heptanoic acid. The information is presented to support research and development activities where this chemical compound is of interest.

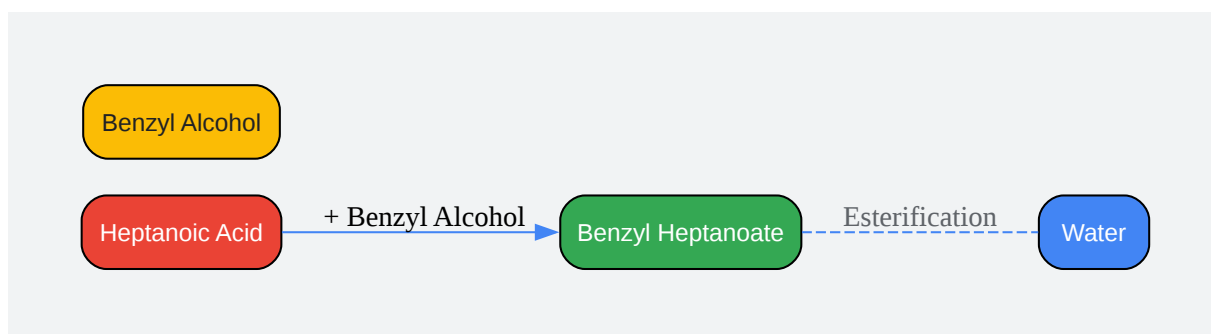
Physicochemical Data

The fundamental molecular properties of **benzyl heptanoate** are summarized below.

Property	Value	Citations
Molecular Formula	C ₁₄ H ₂₀ O ₂	[1][2][3][4][5][6]
Molecular Weight	220.31 g/mol	[2][4][5]
Alternate Molecular Weight	220.312 g/mol	[1]
CAS Number	5454-21-7	[1][2][3]

Logical Relationship of Molecular Components

The molecular formula $C_{14}H_{20}O_2$ represents the composition of **benzyl heptanoate**, which is formed from the esterification of heptanoic acid and benzyl alcohol. This relationship can be visualized as follows:



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Caption: Esterification of Heptanoic Acid and Benzyl Alcohol.

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